

(S)-N-Boc-2-cyanomorpholine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-N-Boc-2-cyanomorpholine

Cat. No.: B571912

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An In-depth Technical Guide on (S)-N-Boc-2-cyanomorpholine

This technical guide provides comprehensive information on the chemical properties, synthesis, and a representative experimental workflow for **(S)-N-Boc-2-cyanomorpholine**, a valuable building block for researchers and professionals in drug development and organic synthesis.

Core Molecular Data

(S)-N-Boc-2-cyanomorpholine, also known by its IUPAC name tert-butyl (S)-2-cyanomorpholine-4-carboxylate, is a heterocyclic compound incorporating a morpholine ring, a nitrile group, and a tert-butyloxycarbonyl (Boc) protecting group.^[1] This structure makes it a useful intermediate in the synthesis of more complex molecules.

Quantitative Data Summary

The key quantitative physicochemical properties of **(S)-N-Boc-2-cyanomorpholine** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₆ N ₂ O ₃	[1][2]
Molecular Weight	212.25 g/mol	[1][2]
CAS Number	1257856-31-7	[1]
Purity	Typically ≥95%	[1]
IUPAC Name	tert-butyl (S)-2-cyanomorpholine-4-carboxylate	[1]

Synthesis and Experimental Protocol

The synthesis of **(S)-N-Boc-2-cyanomorpholine** typically involves the protection of the secondary amine of the morpholine ring with a tert-butyloxycarbonyl (Boc) group. This is a common strategy in organic synthesis to prevent the amine from participating in undesired side reactions.

Representative Experimental Protocol: Boc Protection of (S)-2-Cyanomorpholine

This protocol describes a general procedure for the N-Boc protection of an amine, adapted for the synthesis of **(S)-N-Boc-2-cyanomorpholine**.

Materials:

- (S)-2-Cyanomorpholine
- Di-tert-butyl dicarbonate (Boc₂O)
- Dry acetonitrile (MeCN)
- Yttria-Zirconia based Lewis acid catalyst (or other suitable base/catalyst)
- Petroleum ether

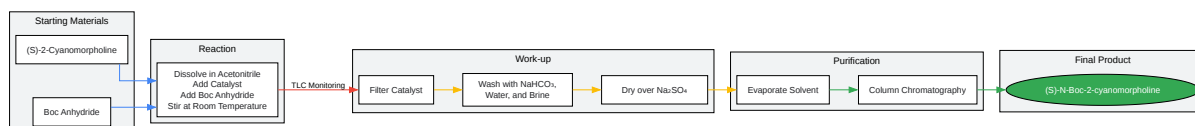
- Ethyl acetate
- 10% Sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve (S)-2-cyanomorpholine (2 mmol) in dry acetonitrile (2.5 mL). Add a catalytic amount (e.g., 20% by weight) of a suitable catalyst, such as a yttria-zirconia based Lewis acid.
- **Addition of Boc Anhydride:** While stirring the solution at room temperature, add a solution of di-tert-butyl dicarbonate (Boc_2O , 2 mmol) in dry acetonitrile (1.5 mL) dropwise.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:**
 - Once the reaction is complete, filter off the catalyst and wash it thoroughly with diethyl ether.
 - Combine the filtrate and washings and wash sequentially with 10% sodium bicarbonate solution, water, and brine.
 - Dry the organic layer over anhydrous sodium sulfate.
- **Purification:**
 - Evaporate the solvent under reduced pressure to obtain the crude product.
 - Purify the crude product by column chromatography on neutral alumina using a mixture of petroleum ether and ethyl acetate (e.g., 97:3) as the eluent to afford pure **(S)-N-Boc-2-cyanomorpholine**.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **(S)-N-Boc-2-cyanomorpholine** as detailed in the experimental protocol.



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Caption: Synthetic workflow for **(S)-N-Boc-2-cyanomorpholine**.

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [(S)-N-Boc-2-cyanomorpholine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b571912#s-n-boc-2-cyanomorpholine-molecular-weight-and-formula\]](https://www.benchchem.com/product/b571912#s-n-boc-2-cyanomorpholine-molecular-weight-and-formula)

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